

# A Comparative Analysis of the Therapeutic Ratio of Fenclorac, Aspirin, and Indomethacin

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## Compound of Interest

Compound Name: Fenclorac

Cat. No.: B1672496

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For researchers and professionals in drug development, understanding the therapeutic ratio of non-steroidal anti-inflammatory drugs (NSAIDs) is paramount for assessing their potential clinical utility and safety profile. This guide provides a detailed comparison of **fenclorac**, a potent NSAID, with the widely used agents aspirin and indomethacin, focusing on their therapeutic ratios derived from preclinical experimental data.

## Quantitative Comparison of Efficacy and Toxicity

The therapeutic ratio, an indicator of a drug's safety margin, is often assessed by comparing the dose required for a therapeutic effect to the dose that elicits toxicity. The following table summarizes key preclinical data for **fenclorac**, aspirin, and indomethacin, providing a basis for comparing their therapeutic windows.

Parameter	Fenclo rac	Aspirin	Indomethacin
Anti-inflammatory Potency (ED <sub>50</sub> )	7.9 mg/kg	~102.7 mg/kg	~2.7 mg/kg
Antipyretic Potency	77x Aspirin, >2x Indomethacin	Baseline	---
Acute Oral Lethality (LD <sub>50</sub> ) in Rats	285 mg/kg	---	---
Acute Gastric Lesion (UD <sub>50</sub> ) in Rats	7 mg/kg	---	---
Calculated Therapeutic Index (LD <sub>50</sub> /ED <sub>50</sub> )	~36.1	---	---
Calculated Gastric Irritancy Index (UD <sub>50</sub> /ED <sub>50</sub> )	~0.89	---	---

ED<sub>50</sub> (Median Effective Dose) in the carrageenan paw edema assay in rats. Aspirin's ED<sub>50</sub> is calculated based on **fenclo rac** being 13 times more potent.<sup>[1]</sup> Indomethacin's ED<sub>50</sub> is calculated based on **fenclo rac** being 0.3 times as potent.<sup>[1]</sup> UD<sub>50</sub> (Median Ulcerogenic Dose) Data for Aspirin and Indomethacin LD<sub>50</sub> and UD<sub>50</sub> were not available in the same comparative study.

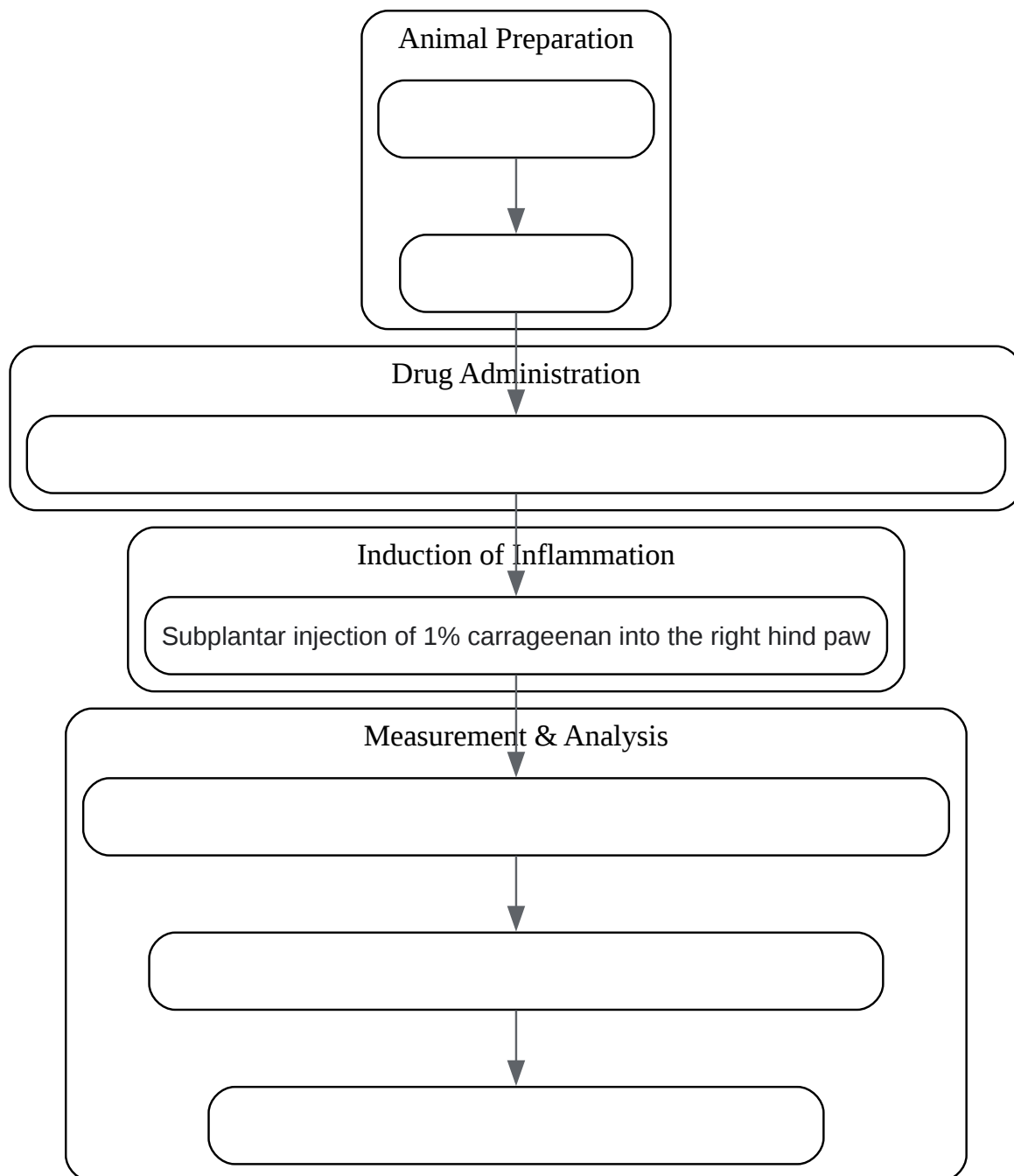
## Experimental Protocols

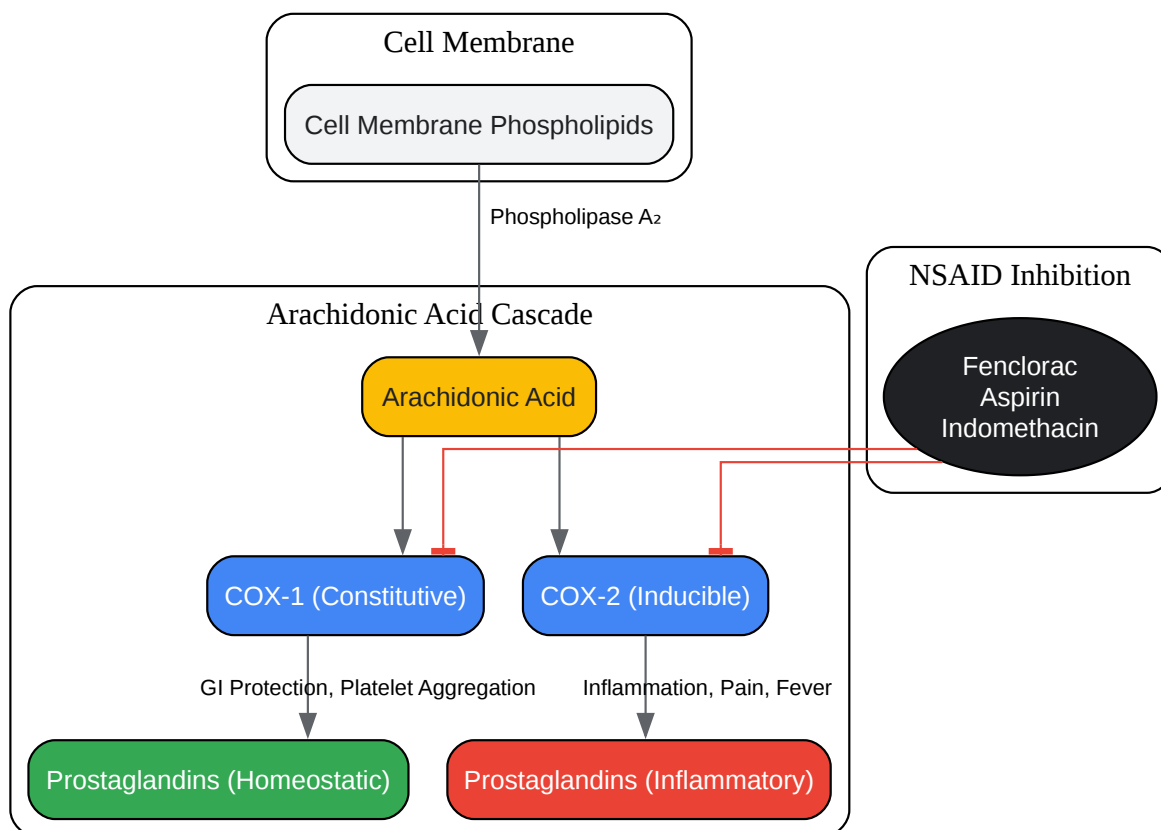
The data presented above are derived from established preclinical models designed to assess the anti-inflammatory, antipyretic, and toxicological properties of NSAIDs.

### Carrageenan-Induced Paw Edema Assay

This widely used in vivo model assesses the acute anti-inflammatory activity of a compound.

Experimental Workflow:





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## References

- 1. The antiphlogistic, antinociceptive and antipyretic properties of fenclorac - PubMed [pubmed.ncbi.nlm.nih.gov]
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